

Personal protective equipment for handling N-(Acetyl-d3)-S-allyl-L-cysteine

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Compound of Interest

Compound Name: N-(Acetyl-d3)-S-allyl-L-cysteine

Cat. No.: B565247

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Essential Safety and Handling Guide for N-(Acetyl-d3)-S-allyl-L-cysteine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-(Acetyl-d3)-S-allyl-L-cysteine**. The following procedures are based on the safety data sheet for the structurally similar compound N-Acetyl-L-cysteine, as a specific SDS for the deuterated form is not readily available. The chemical properties and hazards of the deuterated compound are expected to be nearly identical to its non-deuterated counterpart.

Personal Protective Equipment (PPE)

When handling **N-(Acetyl-d3)-S-allyl-L-cysteine**, it is imperative to use appropriate personal protective equipment to ensure personal safety and prevent exposure. The recommended PPE is outlined below.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Glasses	Must be compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemical-resistant Gloves	Nitrile rubber, neoprene, or PVC gloves are recommended. Always inspect gloves for integrity before use. [2] [3]
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	Required if exposure limits are exceeded, if irritation or other symptoms are experienced, or when engineering controls are insufficient. [1]
Body Protection	Protective Clothing	An appropriate lab coat or other protective clothing should be worn to prevent skin exposure. [1] [2]

Operational and Disposal Plans

Proper handling and disposal are critical to maintaining a safe laboratory environment.

Handling and Storage:

- Use with adequate ventilation to minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with skin and eyes, and prevent ingestion and inhalation.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)

Spill Management:

- Evacuate and Ventilate: In case of a spill, ensure the area is well-ventilated.
- Utilize Proper PPE: Wear the personal protective equipment as outlined in the table above.
- Containment and Cleanup: Vacuum or sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dust.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the product to enter drains.

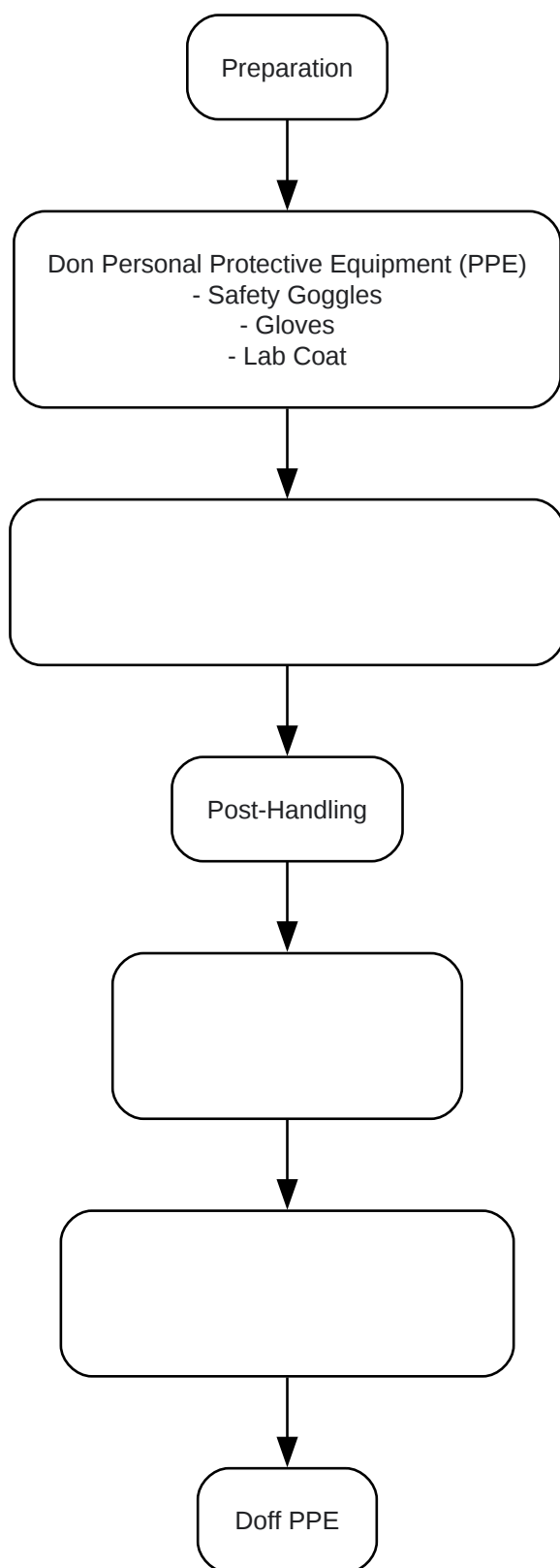
Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[\[1\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek medical aid.[\[1\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **N-(Acetyl-d3)-S-allyl-L-cysteine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **N-(Acetyl-d3)-S-allyl-L-cysteine**.

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